

# Proper Disposal of 25I-NBOMe: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 25I-NBOMe

Cat. No.: B1664066

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For research, scientific, and drug development professionals, the proper disposal of potent, synthetic compounds such as **25I-NBOMe** is a critical component of laboratory safety and regulatory compliance. Due to its high potency and classification as a Schedule I controlled substance in the United States, stringent procedures must be followed to mitigate risks to personnel and the environment. This document provides a comprehensive overview of the recommended disposal procedures for **25I-NBOMe**, drawing from established guidelines for hazardous and controlled substances.

## Understanding the Compound: Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **25I-NBOMe** is fundamental to safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Chemical Formula	C18H22INO3
Molar Mass	427.28 g/mol
Appearance	Powder, liquid solutions, or on blotter paper.
Solubility	Data not readily available, but generally soluble in organic solvents.
DEA Schedule	Schedule I

## Disposal Procedures: A Step-by-Step Approach

Given that specific degradation or inactivation protocols for **25I-NBOMe** are not publicly available, disposal must adhere to the regulations for hazardous chemical waste and controlled substances. The primary options for disposal are through a licensed hazardous waste contractor or a DEA-registered reverse distributor. In-lab treatment or neutralization is not recommended without validated procedures due to the high potency and potential for hazardous reactions.

### Step 1: Hazard Assessment and Personal Protective Equipment (PPE)

Before handling **25I-NBOMe** for disposal, a thorough hazard assessment must be conducted. Due to its potency, appropriate PPE is mandatory to prevent accidental exposure. This includes:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are essential.
- **Eye Protection:** Safety glasses or goggles.
- **Lab Coat:** A dedicated lab coat should be worn.
- **Respiratory Protection:** Depending on the form of the compound and the handling procedure, a respirator may be necessary to prevent inhalation of airborne particles.

## Step 2: Segregation and Labeling of Waste

All waste containing **25I-NBOMe**, including pure compound, solutions, contaminated labware (e.g., vials, pipette tips), and personal protective equipment, must be segregated from general laboratory waste.

- **Waste Containers:** Use clearly labeled, leak-proof, and chemically compatible containers for all **25I-NBOMe** waste.
- **Labeling:** The container must be clearly labeled with "Hazardous Waste," the full chemical name "**25I-NBOMe**," and any other identifiers required by your institution and local regulations.

## Step 3: Disposal through a Licensed Hazardous Waste Contractor

For non-controlled substance applications or when a reverse distributor is not required, a licensed hazardous waste contractor is the appropriate disposal route.

- Contact your institution's Environmental Health and Safety (EHS) office. They will provide guidance on the proper procedures and approved contractors.
- Package the waste according to the contractor's and regulatory requirements. This typically involves placing the primary, labeled container into a secondary, larger container with absorbent material.
- Complete all necessary paperwork, including a hazardous waste manifest, which tracks the waste from your laboratory to its final disposal site.

## Step 4: Disposal of Controlled Substances via a DEA-Registered Reverse Distributor

As a Schedule I controlled substance, the disposal of **25I-NBOMe** must comply with the regulations set forth by the Drug Enforcement Administration (DEA). The standard procedure for the disposal of controlled substances from a research setting is through a DEA-registered reverse distributor.<sup>[1][2][3]</sup>

- Contact a DEA-registered reverse distributor. Your institution's EHS or Office of Research Compliance should have a list of approved vendors.
- Follow the reverse distributor's instructions for packaging, labeling, and shipping the **25I-NBOMe**.
- Maintain meticulous records of the disposal, including the amount of substance disposed of and the date of transfer to the reverse distributor. These records must be kept for a minimum of two years.<sup>[1]</sup>

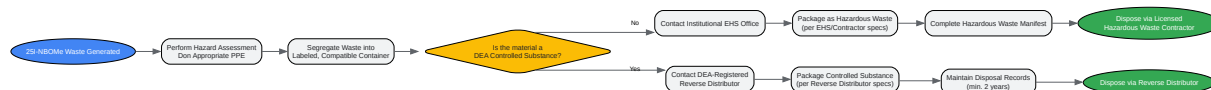
## Experimental Protocols: Decontamination of Lab Surfaces

In the event of a spill or as part of routine laboratory cleanup, a decontamination procedure should be followed. While specific studies on the chemical inactivation of **25I-NBOMe** are not available, a general approach for decontaminating surfaces exposed to potent phenethylamines can be adopted. This typically involves:

- Initial Cleaning: Wipe the surface with a detergent solution to remove the bulk of the contaminant.
- Chemical Inactivation (use with caution): A solution of a strong oxidizing agent, such as a 10% bleach solution, can be used to treat the surface. Allow for a sufficient contact time (e.g., 15-30 minutes). Note: The efficacy of this method for **25I-NBOMe** has not been scientifically validated. Always test on a small, inconspicuous area first to ensure material compatibility.
- Rinsing: Thoroughly rinse the surface with water to remove any residual cleaning and inactivating agents.
- Waste Disposal: All materials used for decontamination (e.g., paper towels, wipes) must be disposed of as hazardous waste.

## Logical Workflow for 25I-NBOMe Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **25I-NBOMe** in a laboratory setting.



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Caption: Logical workflow for the proper disposal of **25I-NBOMe**.

Disclaimer: This information is intended as a guide for trained laboratory professionals. Always consult your institution's specific safety protocols and comply with all local, state, and federal regulations regarding the handling and disposal of hazardous and controlled substances.

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## References

- 1. unthsc.edu [unthsc.edu]
- 2. k-state.edu [k-state.edu]
- 3. DEA Controlled Substances Disposal – Emory Research Administration News [scholarblogs.emory.edu]
- To cite this document: BenchChem. [Proper Disposal of 25I-NBOMe: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664066#25i-nbome-proper-disposal-procedures]

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Address: 3281 E Guasti Rd

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